



# An In-depth Technical Guide to 3-(Methylthio)propanoic Acid

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Compound of Interest		
Compound Name:	3-(Methylthio)propanoic acid	
Cat. No.:	B1663858	Get Quote

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This document provides a comprehensive overview of **3-(Methylthio)propanoic acid**, a sulfur-containing carboxylic acid. It details the compound's chemical structure, properties, and its role in biological pathways, along with relevant experimental methodologies.

## **Compound Identity and Chemical Structure**

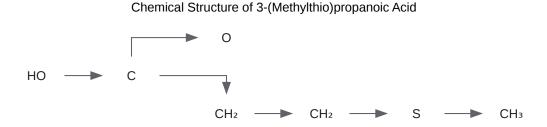
**3-(Methylthio)propanoic acid**, also known as 3-methylsulfanylpropanoic acid or 4-thiapentanoic acid, is a thia fatty acid that plays a role in mammalian metabolism.[1][2][3] Its fundamental chemical and structural information is crucial for understanding its reactivity and biological function.

Chemical Formula: C<sub>4</sub>H<sub>8</sub>O<sub>2</sub>S[4][5]

Structure:

The structure consists of a propanoic acid backbone with a methylthio group (-SCH₃) attached at the C-3 position.





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Caption: Chemical structure of 3-(Methylthio)propanoic acid.

# **Physicochemical and Identification Data**

A summary of the key physical, chemical, and regulatory identifiers for **3- (Methylthio)propanoic acid** is presented below for easy reference.

Table 1: Chemical Identifiers and Synonyms

Identifier Type	Value
CAS Number	646-01-5
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub> S
Molecular Weight	120.17 g/mol
IUPAC Name	3-(Methylsulfanyl)propanoic acid
Synonyms	3-(Methylthio)propionic acid, 4-Thiapentanoic acid, 3-Methylsulfanylpropionic acid
InChI Key	CAOMCZAIALVUPA-UHFFFAOYSA-N
SMILES	CSCCC(=O)O



Table 2: Physicochemical Properties

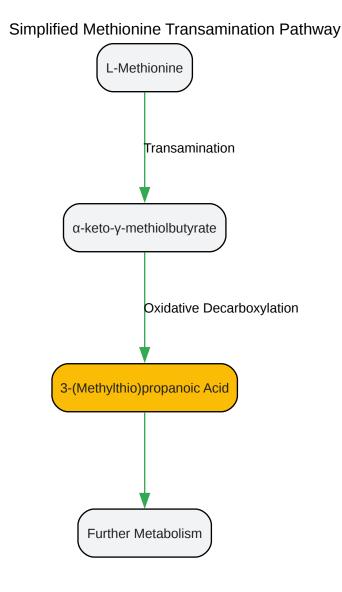
Property	Value
Appearance	Colorless to light yellow liquid or solid
Melting Point	16 °C
Boiling Point	130 °C at 2 mmHg, 244-247 °C at 760 mmHg
Density	1.160 g/cm <sup>3</sup>
Refractive Index	1.4884
Water Solubility	25 mg/mL
рКа	4.29 ± 0.10 (Predicted)
Flash Point	130 °C at 15 mmHg

### **Biological Significance and Pathways**

**3-(Methylthio)propanoic acid** is a known intermediate in the mammalian metabolism of methionine. This compound is formed via a transaminative pathway, which represents a significant route for methionine oxidation in vitro.

The pathway involves the transamination of methionine to its  $\alpha$ -keto acid ( $\alpha$ -keto- $\gamma$ -methiolbutyrate), which is then oxidatively decarboxylated to form **3-(Methylthio)propanoic** acid.





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Caption: Role of 3-(MTP) acid in methionine metabolism.

Beyond its role in metabolism, this compound has been identified as a phytotoxin produced by the cassava pathogen Xanthomonas campestris manihotis. It also exhibits antifungal activity against fungi such as F. oxysporum.

### **Experimental Protocols**



### Foundational & Exploratory

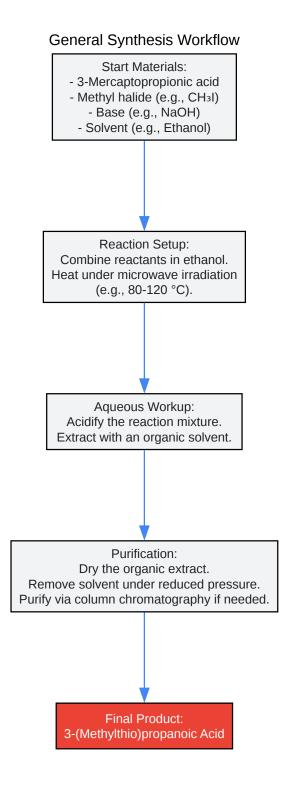
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This section outlines methodologies relevant to the synthesis and biological evaluation of **3- (Methylthio)propanoic acid**.

A green and efficient method for the synthesis of 3-(alkylthio)propionic acids has been developed. This protocol can be adapted for the specific synthesis of **3-(Methylthio)propanoic acid**.

Workflow:





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Caption: General workflow for synthesizing the compound.



#### Methodology:

- Reaction: The synthesis involves the reaction of 3-mercaptopropionic acid with a methyl halide (such as methyl iodide or methyl bromide) in a suitable solvent like ethanol.
- Base: A base, such as sodium hydroxide, is used to deprotonate the thiol group, facilitating the nucleophilic attack on the methyl halide.
- Heating: The reaction can be performed under conventional heating or microwave irradiation,
   with the latter often leading to higher yields and shorter reaction times.
- Purification: After the reaction is complete, the product is typically isolated through an aqueous workup followed by extraction and purification, often by distillation or column chromatography.

While a specific protocol for testing **3-(Methylthio)propanoic acid** is not detailed in the cited literature, a standard broth microdilution method can be employed to determine its minimum inhibitory concentration (MIC) against fungal strains. This method is a standard approach recommended by organizations like CLSI and EUCAST.

#### Methodology:

- Preparation of Inoculum: A standardized suspension of the fungal isolate (e.g., Fusarium oxysporum) is prepared in a suitable broth medium (e.g., RPMI 1640).
- Drug Dilution: A serial two-fold dilution of 3-(Methylthio)propanoic acid is prepared in a 96well microtiter plate. A range of concentrations should be selected to capture the expected MIC.
- Inoculation: Each well is inoculated with the fungal suspension. A growth control well (no compound) and a sterility control well (no inoculum) are included.
- Incubation: The plate is incubated at a suitable temperature (e.g., 35°C) for a defined period (typically 24-48 hours).
- Endpoint Reading: The MIC is determined as the lowest concentration of the compound that causes a significant inhibition of fungal growth (e.g., ≥50% or ≥90% reduction) compared to



the growth control, often read visually or with a spectrophotometer.

The ethyl ester of **3-(Methylthio)propanoic acid** has been investigated for its potential to induce differentiation in human colon cancer cells.

#### Methodology:

- Cell Culture: Human colon cancer cells (e.g., RCM-1) are plated in 35-mm plastic culture plates and allowed to adhere for 24 hours.
- Treatment: The cells are then treated with various concentrations of 3-(methylthio)propionic acid ethyl ester (e.g., 0.25 to 2 mM) in a suitable culture medium for a specified duration (e.g., 4 days).
- Analysis: Post-treatment, the cells are analyzed for markers of differentiation. This can
  include morphological assessment (e.g., formation of duct structures) and cell counting using
  a hemacytometer after trypsinization.

This guide provides foundational technical information for professionals working with **3- (Methylthio)propanoic acid**, offering a basis for further research and development.

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